

# Application of Small Molecules in Organoid Cultures: A General Protocol

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## Compound of Interest

Compound Name: ASP-4058

Cat. No.: B1667635

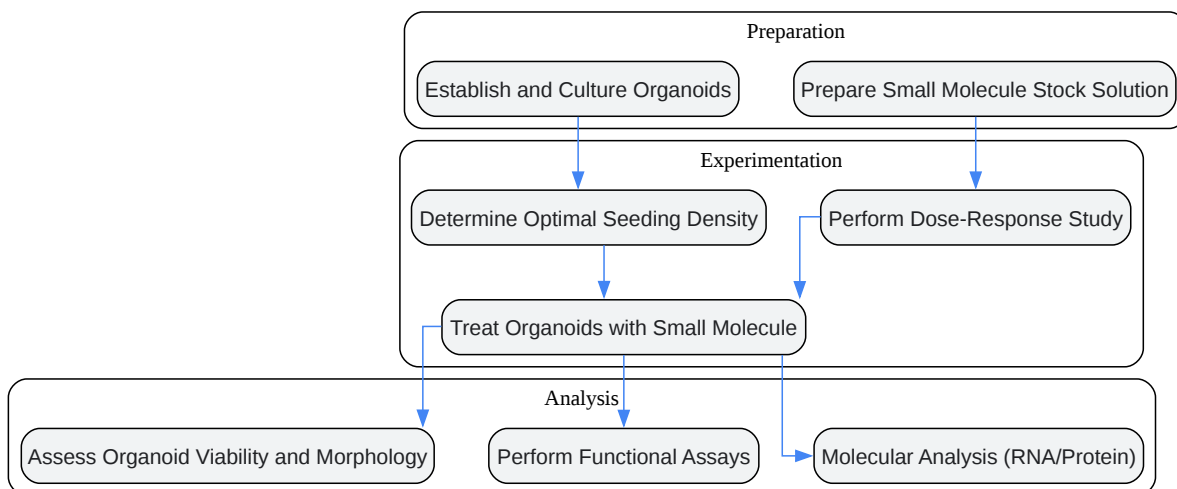
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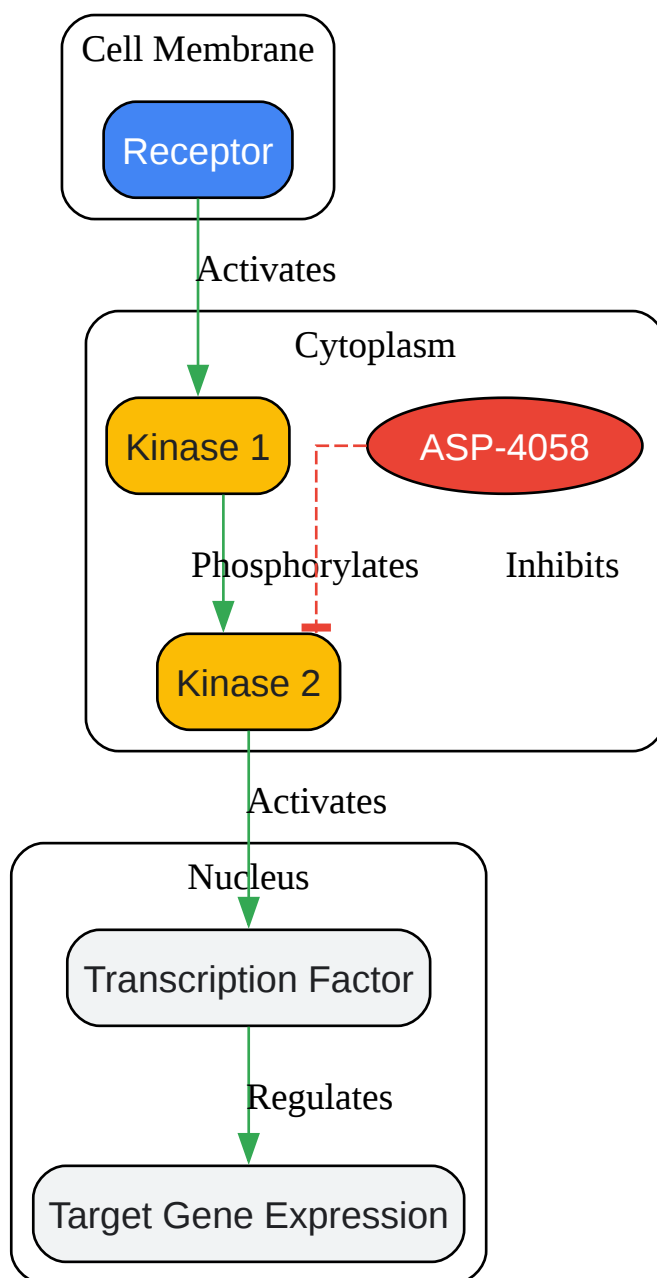
## Introduction

Organoids, three-dimensional (3D) structures derived from stem cells that mimic the architecture and function of native organs, have emerged as powerful tools in biomedical research and drug development.<sup>[1][2]</sup> Their ability to recapitulate in vivo physiology makes them ideal for studying disease mechanisms and testing the efficacy and toxicity of novel therapeutic compounds. This document provides a detailed protocol for the application of small molecules in organoid cultures, a crucial step in leveraging these advanced models for drug screening and development. While this protocol provides a general framework, specific parameters may need to be optimized for different organoid types and small molecules.

## General Workflow for Small Molecule Application in Organoid Cultures

The successful application of a small molecule to an organoid culture requires careful planning and execution. The general workflow involves organoid establishment, determination of optimal dosing, treatment, and subsequent analysis of the effects.





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## References

- 1. Establishment of Adult Stem Cell-Derived Organoid Cultures: General Principles from the Mouse Gut - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Establishment of gastrointestinal epithelial organoids - PMC [pmc.ncbi.nlm.nih.gov]
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